

reducing side products in 3-Acetamidocoumarin synthesis

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Compound Focus: 3-Acetamidocoumarin

CAS No.: 779-30-6

Cat. No.: S575655

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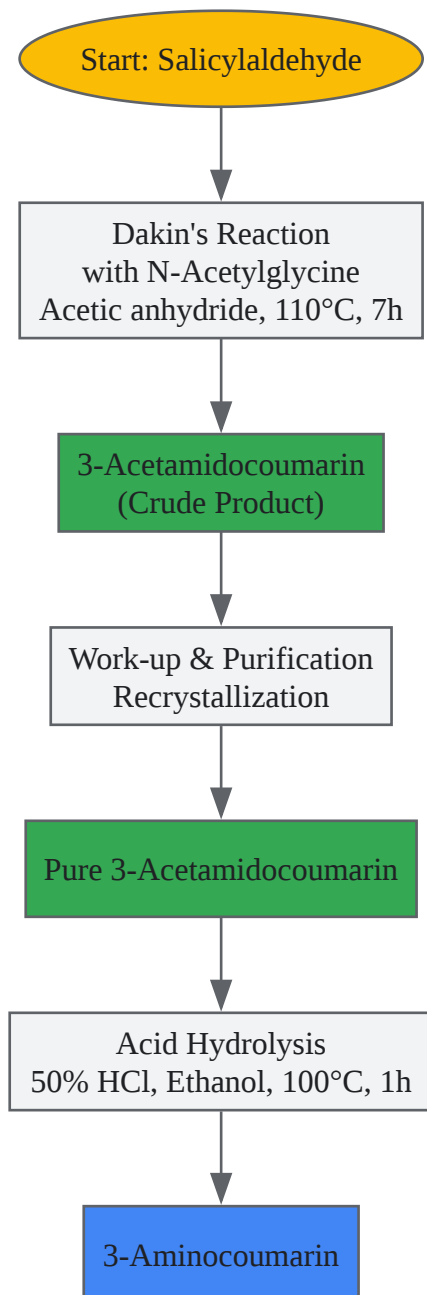
Synthetic Protocols for 3-Acetamidocoumarin

The table below summarizes two documented methods for synthesizing 3-Acetamidocoumarin.

Method	Key Reaction Conditions	Reported Yield	Key Steps & Notes
Dakin's Procedure [1] [2]	Salicylaldehyde + N-acetylglycine, Acetic anhydride, 110°C, 7 hours [1].	Not explicitly stated	A classical method; hydrolysis of the product with 50% HCl in ethanol at 100°C for 1 hour yields 3-aminocoumarin [1].
Beckmann Rearrangement [3]	Ketone + NH ₂ OH·HCl, Thiamine HCl catalyst, Dioxane/H ₂ O (9:1), 90°C, 1.5 hours [3].	Up to 95% [3]	Thiamine hydrochloride is used as an eco-friendly catalyst; reaction progress monitored by TLC [3].

Experimental Workflow for 3-Acetamidocoumarin Synthesis

The following diagram illustrates the general workflow for synthesizing **3-Acetamidocoumarin** and its derivative, 3-aminocoumarin, based on the Dakin's procedure.



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FAQs on 3-Acetamidocoumarin

Q1: What is the primary biological application of 3-Acetamidocoumarin in recent research? Recent research primarily uses **3-Acetamidocoumarin** as a key **chemical intermediate** for synthesizing more complex molecules, particularly in drug discovery. It is a precursor for 3-aminocoumarin, which is used to create conjugates evaluated as potent acetylcholinesterase inhibitors for Alzheimer's disease [1] [2]. The compound itself is also noted to have physiological effects and has been studied for use in treating burns, brucellosis-rheumatic diseases, and cancer [4].

Q2: What are the typical physical properties of 3-Acetamidocoumarin?

- **CAS Number:** 779-30-6 [5]
- **Molecular Formula:** C₁₁H₉NO₃ [5]
- **Molecular Weight:** 203.19 g/mol [5]
- **Melting Point:** 205-207 °C (lit.) [5] [6]
- **Form:** White to light yellow or light orange powder to crystal [5] [6]

Technical Support Guidance

The search results do not contain explicit troubleshooting guides for side product formation. However, based on the provided protocols, here is technical guidance for your experiments:

- **Monitor Reaction Progress:** The Beckmann rearrangement method specifically highlights monitoring the reaction by **Thin Layer Chromatography (TLC)** until the starting materials have disappeared [3]. This is a critical step for optimizing reaction time and minimizing side products.
- **Purification is Key:** All synthesis methods culminate in a purification step, typically **recrystallization** from solvents like ethanol [3] or DMF [7], which is essential for obtaining a pure product and removing impurities.
- **Follow Reproducible Protocols:** The methodologies summarized from peer-reviewed literature [1] [3] [2] are a reliable starting point. Adhering closely to the reported conditions (temperature, solvent, catalyst, and time) is the first line of defense against side reactions.

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References

1. BJOC - Synthesis of 3 -aminocoumarin-N-benzylpyridinium conjugates... [beilstein-journals.org]
2. Rational Design and Synthesis of Matrine... | Research Square [researchsquare.com]
3. - 3 - chemicalbook ACETAMIDOCOUMARIN synthesis [chemicalbook.com]
4. - 3 | CAS#:779-30-6 | Chemsrvc acetamidocoumarin [chemsrc.com]
5. - 3 | 779-30-6 ACETAMIDOCOUMARIN [chemicalbook.com]
6. - 3 779-30-6 | TCI AMERICA Acetamidocoumarin [tcichemicals.com]
7. Frontiers | Three-Component Synthesis of Some New Coumarin... [frontiersin.org]

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